

How to prepare Coppersensor 1 stock and working solutions.

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Compound of Interest

Compound Name: Coppersensor 1

Cat. No.: B13408273

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Application Notes and Protocols: Coppersensor 1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coppersensor 1 (CS1) is a fluorescent probe designed for the selective and sensitive detection of cuprous ions (Cu^+) within biological systems.[1] As a membrane-permeable, small-molecule dye, CS1 is a valuable tool for investigating the roles of labile copper pools in living cells.[2][3][4] This sensor is comprised of a boron dipyrromethene (BODIPY) chromophore linked to a thioether-rich receptor, which provides high selectivity and picomolar affinity for Cu^+ over other competing metal ions found in cellular environments. Upon binding to Cu^+ , CS1 exhibits a significant increase in fluorescence intensity, up to 10-fold, making it an effective "turn-on" sensor. With excitation and emission wavelengths in the visible spectrum, CS1 is well-suited for use in standard fluorescence microscopy and confocal imaging.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of **Coppersensor 1** stock and working solutions.

Parameter	Value	Source(s)
Molecular Weight (MW)	630 g/mol	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Stock Solution Concentration	1 mM	
Working Solution Concentration	5 μ M (typical for live cell imaging)	
Excitation Wavelength (λ_{ex})	~543 nm	
Emission Wavelength (λ_{em})	~576 nm	
Storage (Solid Form)	2-8°C, protect from light	
Storage (Stock Solution)	Aliquot and store at -20°C (up to 1 month) or -80°C (up to 6 months). Protect from light. Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Materials

- **Coppersensor 1** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS) or other appropriate imaging buffer
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Protocol 1: Preparation of 1 mM Coppersensor 1 Stock Solution

This protocol details the preparation of a 1 mM stock solution, which can be stored for future use.

- Weighing: Accurately weigh out 0.63 mg of solid **Coppersensor 1**.
- Dissolving: Add 1 mL of anhydrous DMSO to the solid **Coppersensor 1**.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved. The solubility in DMSO is approximately 25 mg/mL, so ultrasonic assistance may be beneficial.
- Aliquoting: Dispense the 1 mM stock solution into smaller, single-use aliquots in microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Always protect the solution from light.

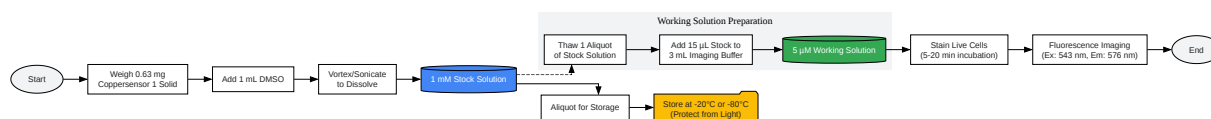
Protocol 2: Preparation of 5 μ M Coppersensor 1 Working Solution for Live Cell Imaging

This protocol describes the dilution of the stock solution to a typical working concentration for staining live cells.

- Cell Culture: Plate and culture cells on glass coverslips or in imaging dishes to a confluency of 50-80%.
- Buffer Preparation: Prepare the required volume of imaging buffer (e.g., 3 mL of PBS) in a culture dish.
- Dilution: Thaw one aliquot of the 1 mM **Coppersensor 1** stock solution. Add 15 μ L of the 1 mM stock solution to the 3 mL of imaging buffer to achieve a final concentration of 5 μ M.
Note: The volume of stock solution can be adjusted based on the volume of imaging buffer to maintain the desired final concentration.
- Mixing: Mix the solution thoroughly but gently.

- Cell Staining: Remove the culture medium from the cells and add the 5 μ M **Coppersensor 1** working solution.
- Incubation: Incubate the cells for 5-20 minutes at 25°C or 37°C, protected from light.
- Imaging: The cells are now ready for imaging using a fluorescence or confocal microscope with appropriate filter sets for the excitation and emission wavelengths of **Coppersensor 1**.

Workflow and Logic Diagrams



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Caption: Workflow for **Coppersensor 1** stock and working solution preparation.

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